

Molecular weight and formula of Benzaldehyde-d5

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Compound of Interest

Compound Name: Benzaldehyde-2,3,4,5,6-d5

Cat. No.: B125877

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Technical Guide: Benzaldehyde-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the physical and chemical properties of Benzaldehyde-d5, its applications in quantitative analysis, and a representative synthetic pathway.

Core Properties of Benzaldehyde-d5

Benzaldehyde-d5 is a deuterated form of benzaldehyde where the five hydrogen atoms on the benzene ring have been replaced with deuterium. This isotopic labeling makes it an invaluable tool in various analytical and research applications, particularly as an internal standard in mass spectrometry-based studies.

Quantitative Data Summary

The key physical and chemical properties of Benzaldehyde-d5 are summarized in the table below for easy reference.

Property	Value	Citations
Molecular Formula	C ₆ D ₅ CHO	[1][2]
C ₇ D ₅ HO	[3]	
Molecular Weight	111.15 g/mol	[3]
CAS Number	14132-51-5	[3]
Isotopic Purity	99 atom % D	
Chemical Purity	96-99%	[1]
Appearance	Clear, colorless to yellow liquid	[4]
Density	1.094 g/mL at 25 °C	
Boiling Point	178-179 °C	
Melting Point	-26 °C	
Refractive Index	n _{20/D} 1.545	
Synonyms	Benzaldehyde-2,3,4,5,6-d ₅ , Pentadeuterobenzaldehyde	[2]

Experimental Protocol: Quantitative Analysis of Aldehydes Using Deuterated Internal Standards

The primary application of Benzaldehyde-d₅ is as an internal standard for the accurate quantification of its non-deuterated counterpart in complex matrices. The following is a detailed protocol for the quantitative analysis of aldehydes using isotope dilution mass spectrometry (IDMS).[5]

Principle: A known amount of the deuterated standard (Benzaldehyde-d₅) is added to a sample containing the analyte of interest (benzaldehyde).[5] The deuterated standard is chemically identical to the analyte and will behave similarly during sample preparation, extraction, and analysis, thus accounting for any sample loss.[5] The mass spectrometer can differentiate between the analyte and the internal standard based on their mass difference.[5] By measuring

the ratio of the native analyte to the deuterated standard, precise quantification can be achieved.[\[5\]](#)

Materials:

- Benzaldehyde-d5 (Internal Standard Stock Solution, 1 mg/mL in methanol)
- Benzaldehyde (Analyte Stock Solution, 1 mg/mL in methanol)
- Derivatization Reagent (e.g., 2,4-Dinitrophenylhydrazine - DNPH)
- Sample Matrix (e.g., plasma, tissue homogenate, environmental water sample)
- Acetonitrile, cold, with 0.1% formic acid
- 10% Ethanol in water with 0.1% formic acid, cold
- Vortex mixer
- Centrifuge
- LC-MS/MS system

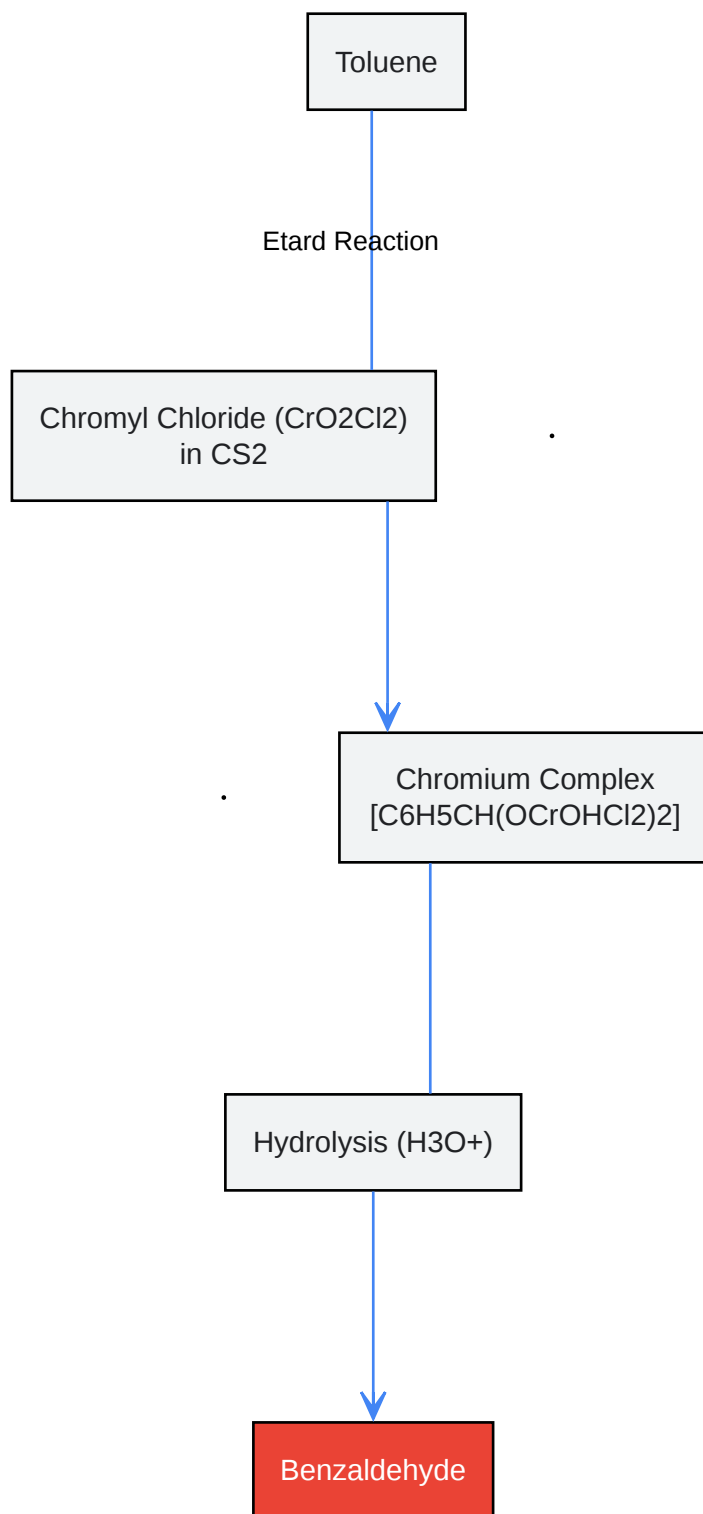
Procedure:

- Sample Preparation:
 - To 100 μ L of the sample, add 10 μ L of the Benzaldehyde-d5 internal standard stock solution.[\[5\]](#)
 - Briefly vortex the sample.[\[5\]](#)
- Protein Precipitation (for biological samples):
 - Add 300 μ L of cold acetonitrile with 0.1% formic acid.[\[5\]](#)
 - Vortex vigorously for 1 minute.[\[5\]](#)
 - Centrifuge at 14,000 x g for 10 minutes at 4°C.[\[5\]](#)

- Transfer the supernatant to a new tube.[\[5\]](#)
- Derivatization:
 - Add 50 μL of the DNPH derivatization reagent to 50 μL of the supernatant.[\[5\]](#)
 - Incubate the mixture at 35°C for 30 minutes with shaking.[\[5\]](#)
- Reaction Quenching:
 - Add 400 μL of cold 10% ethanol in water with 0.1% formic acid to stop the reaction.[\[5\]](#)
 - Centrifuge at 15,000 x g for 5 minutes at 4°C.[\[5\]](#)
- LC-MS/MS Analysis:
 - Inject the supernatant into the LC-MS/MS system.
 - Develop a suitable chromatographic method to separate the derivatized benzaldehyde from other components.
 - Set up the mass spectrometer to monitor the specific mass transitions for both the derivatized native benzaldehyde and the derivatized Benzaldehyde-d5.
- Quantification:
 - Create a calibration curve using known concentrations of the benzaldehyde standard spiked with a constant amount of the Benzaldehyde-d5 internal standard.
 - Calculate the concentration of benzaldehyde in the unknown samples by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

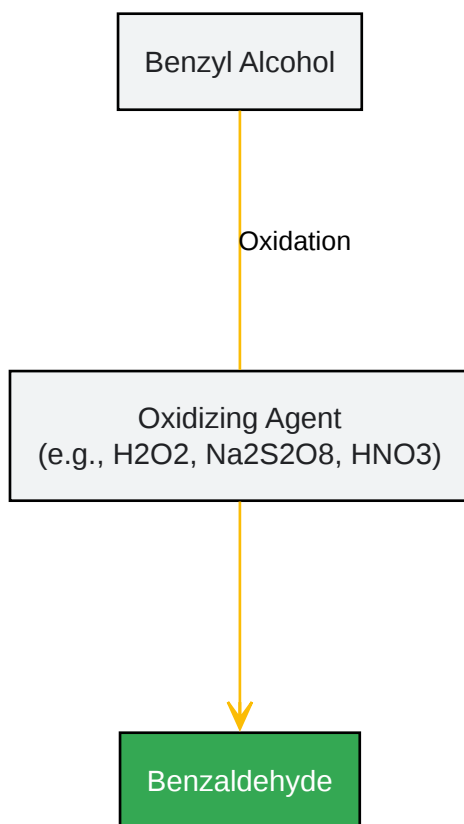
Synthetic Pathway and Logical Relationships

Benzaldehyde can be synthesized through various methods. The following diagrams illustrate two common industrial synthesis routes for benzaldehyde, the precursor to Benzaldehyde-d5. The deuterated version is synthesized using deuterated starting materials in analogous reactions.



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Caption: Etard reaction for the synthesis of benzaldehyde from toluene.



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Caption: Oxidation of benzyl alcohol to produce benzaldehyde.

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